Spectroscopic Characterization of 2-Cyclopropyl-5-fluoroaniline: A Technical Guide

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Compound of Interest

Compound Name:	*2-Cyclopropyl-5-fluoroaniline*
CAS No.:	*1538364-89-4*
Cat. No.:	*B1432616*

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Abstract: This technical guide provides a detailed analysis of the spectroscopic signature of **2-Cyclopropyl-5-fluoroaniline** (CAS No. 1538364-89-4), a key building block in modern medicinal chemistry. Due to the limited availability of public experimental spectral data for this specific compound, this guide is built upon high-quality computational predictions for its ^{1}H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) profiles. The predicted data is expertly interpreted, drawing parallels with experimentally-derived data from analogous structures to provide a robust and scientifically-grounded characterization. This document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the spectroscopic properties of this important molecule for reaction monitoring, quality control, and structural verification.

Introduction

2-Cyclopropyl-5-fluoroaniline is a substituted aniline derivative that incorporates two structurally significant motifs: a cyclopropyl ring and a fluorine atom. The cyclopropyl group is a bioisostere for phenyl rings and other functional groups, often conferring improved metabolic stability and potency to drug candidates. The fluorine atom can modulate physicochemical properties such as pKa and lipophilicity, and can serve as a useful probe in NMR spectroscopy.

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Given the importance of this compound in synthetic chemistry, a comprehensive understanding of its spectroscopic characteristics is paramount for its unambiguous identification and quality assessment. This guide provides an in-depth analysis of its predicted spectroscopic data, offering a valuable resource in the absence of publicly available experimental spectra.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectroscopic analysis, the atoms of **2-Cyclopropyl-5-fluoroaniline** are numbered as shown in the diagram below. This numbering scheme will be used for the assignment of NMR signals.

Caption: Molecular structure of **2-Cyclopropyl-5-fluoroaniline** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The following sections detail the predicted ^{1}H and ^{13}C NMR spectra of **2-Cyclopropyl-5-fluoroaniline**. The predictions were generated using the online NMR prediction tool, NMRDB.org.

^{1}H NMR Spectroscopy

The predicted ^{1}H NMR spectrum of **2-Cyclopropyl-5-fluoroaniline** shows distinct signals for the aromatic, amine, and cyclopropyl protons. The predicted chemical shifts (δ) in ppm, multiplicities, and coupling constants (J) in Hz are summarized in the table below.

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Proton(s)	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constants (J, Hz)	Assignment
H-6	6.85	dd	J(H-F) = 8.6, J(H-H) = 2.9	Aromatic CH
H-4	6.62	ddd	J(H-F) = 10.2, J(H-H) = 8.4, 2.9	Aromatic CH
H-3	6.55	t	J(H-H) = 8.4	Aromatic CH
NH_2	3.65	br s	-	Amine Protons
H-7	1.88	m	-	Cyclopropyl CH
H-8, H-9	0.90	m	-	Cyclopropyl CH_2
H-8', H-9'	0.62	m	-	Cyclopropyl CH_2

Interpretation:

- Aromatic Region (6.5-7.0 ppm): The three aromatic protons appear as distinct multiplets due to both proton-proton and proton-fluorine couplings. The proton at position 6 (H-6) is predicted to be a doublet of doublets due to coupling with the fluorine atom and H-4. The protons at positions 3 and 4 are also expected to show complex splitting patterns.
- Amine Protons (~3.65 ppm): The two amine protons are predicted to appear as a broad singlet. The chemical shift of these protons can be highly variable depending on the solvent, concentration, and temperature.
- Cyclopropyl Region (0.6-2.0 ppm): The cyclopropyl protons give rise to characteristic signals in the upfield region of the spectrum. The methine proton (H-7) is expected to be a multiplet around 1.88 ppm. The four methylene protons on the cyclopropyl ring are diastereotopic and are predicted to appear as two separate multiplets.

^{13}C NMR Spectroscopy

The predicted ^{13}C NMR spectrum of **2-Cyclopropyl-5-fluoroaniline** provides information about the carbon skeleton of the molecule. The predicted chemical shifts (δ) in ppm and the

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assignments are presented in the table below.

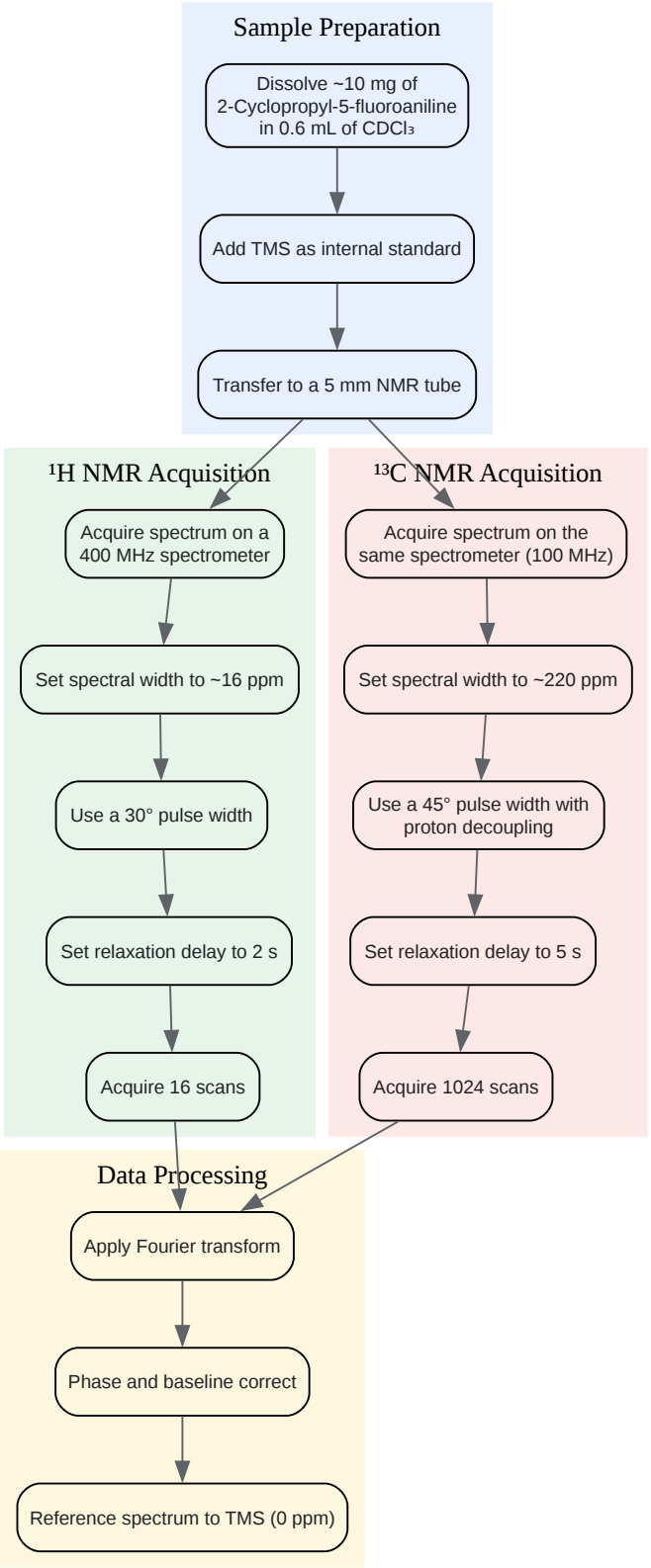
Carbon(s)	Predicted Chemical Shift (ppm)	Assignment
C-5	162.0 (d, ^{1}J(C-F) ≈ 240 Hz)	C-F
C-1	145.0 (d, ^{3}J(C-F) ≈ 8 Hz)	C-NH_2
C-2	129.5 (d, ^{4}J(C-F) ≈ 3 Hz)	C-Cyclopropyl
C-3	115.0 (d, ^{2}J(C-F) ≈ 22 Hz)	Aromatic CH
C-6	114.5 (d, ^{2}J(C-F) ≈ 23 Hz)	Aromatic CH
C-4	113.0 (d, ^{3}J(C-F) ≈ 7 Hz)	Aromatic CH
C-7	15.0	Cyclopropyl CH
C-8, C-9	8.0	Cyclopropyl CH_2

Interpretation:

- Aromatic Carbons (113-162 ppm): The six aromatic carbons are all predicted to be distinct. The carbon directly attached to the fluorine atom (C-5) will exhibit a large one-bond coupling constant (^{1}J(C-F)) and appear as a doublet at the most downfield chemical shift. The other aromatic carbons will also show smaller couplings to the fluorine atom.
- Cyclopropyl Carbons (8-15 ppm): The cyclopropyl carbons are expected in the upfield region, with the methine carbon (C-7) appearing at a slightly more downfield shift compared to the methylene carbons (C-8, C-9).

NMR Experimental Protocol

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Caption: Standard workflow for NMR data acquisition and processing.

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Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The predicted IR spectrum for **2-Cyclopropyl-5-fluoroaniline** was generated using the online tool from Cheminfo.org. The table below lists the predicted major absorption bands and their corresponding vibrational modes.

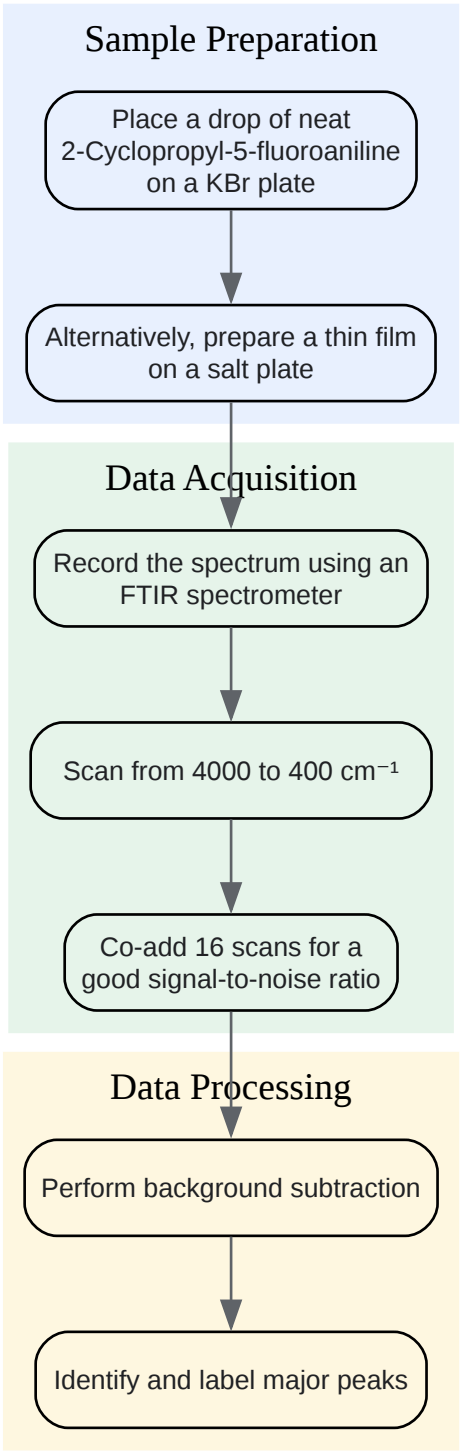
Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
3450-3300	N-H stretch	Primary Amine (NH_2)
3100-3000	C-H stretch	Aromatic & Cyclopropyl
1620-1580	N-H bend	Primary Amine (NH_2)
1520-1480	C=C stretch	Aromatic Ring
1250-1150	C-N stretch	Aryl Amine
1150-1050	C-F stretch	Aryl Fluoride
~1020	Cyclopropyl ring bend	Cyclopropane

Interpretation:

- N-H Stretching: The presence of a primary amine is indicated by two bands in the 3450-3300 cm^{-1} region, corresponding to the symmetric and asymmetric stretching of the N-H bonds.
- C-H Stretching: Aromatic and cyclopropyl C-H stretching vibrations are expected just above 3000 cm^{-1}.
- Aromatic C=C Stretching: The stretching of the carbon-carbon double bonds in the aromatic ring will give rise to absorptions in the 1520-1480 cm^{-1} region.
- C-F Stretching: A strong absorption band corresponding to the C-F bond stretch is predicted in the 1150-1050 cm^{-1} range.

IR Spectroscopy Experimental Protocol

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Caption: General workflow for acquiring an IR spectrum of a liquid sample.

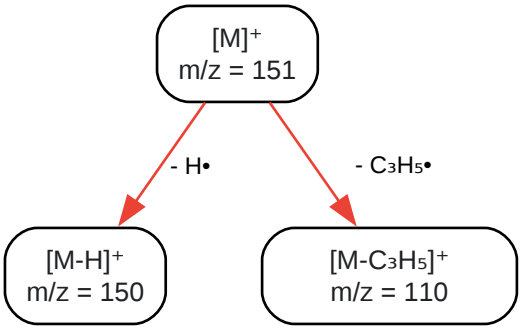
Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and elucidating the structure. The predicted electron ionization (EI) mass spectrum was generated using the GCMS-ID webserver.

m/z	Predicted Relative Intensity (%)	Proposed Fragment
151	100	$[M]^+$
150	80	$[M-H]^+$
136	40	$[M-CH_3]^+$
122	30	$[M-C_2H_5]^+$ or $[M-HCN-H]^+$
110	50	$[M-C_3H_5]^+$

Interpretation:

- Molecular Ion Peak ($[M]^+$): The molecular ion peak is predicted to be the base peak at m/z 151, corresponding to the molecular weight of **2-Cyclopropyl-5-fluoroaniline**.
- Major Fragmentation Pathways:
  - Loss of a hydrogen atom to give a fragment at m/z 150.
  - Loss of a methyl radical (rearrangement may be involved) to give a fragment at m/z 136.
  - Loss of the cyclopropyl group as a radical (C_3H_5) is a likely fragmentation pathway, leading to a significant peak at m/z 110.

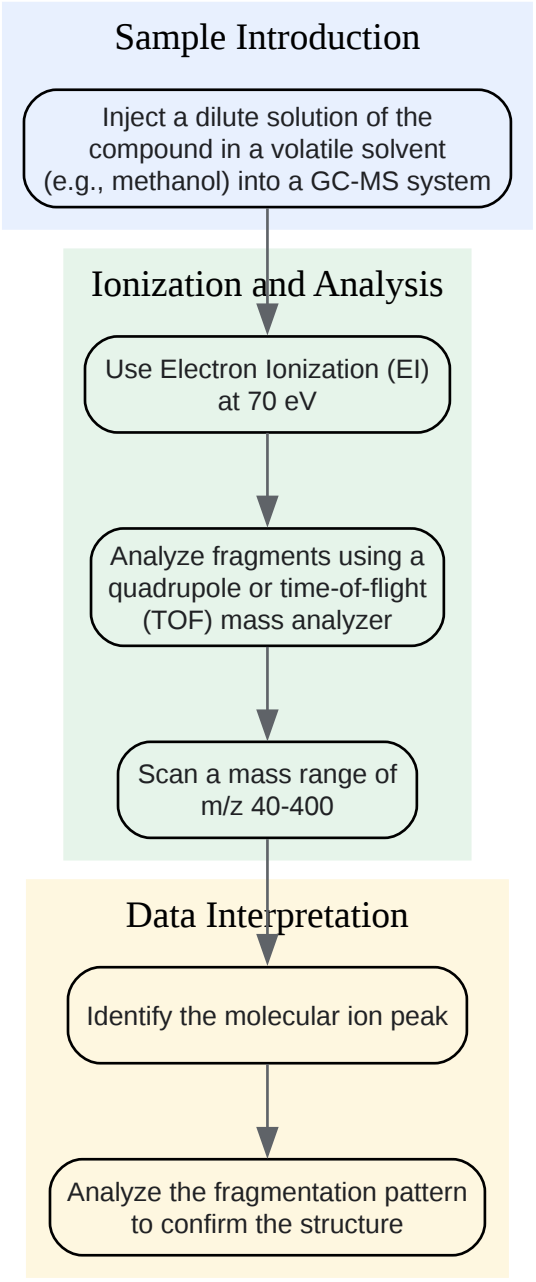


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Caption: Predicted major fragmentation pathways for **2-Cyclopropyl-5-fluoroaniline** in EI-MS.

Mass Spectrometry Experimental Protocol



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Caption: General workflow for GC-MS analysis.

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Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **2-Cyclopropyl-5-fluoroaniline**. The analysis of the predicted ^{1}H NMR, ^{13}C NMR, IR, and MS spectra offers a detailed and scientifically-grounded framework for the structural characterization of this important synthetic building block. While predicted data is a valuable resource, experimental verification is always recommended for definitive structural confirmation. The protocols and interpretations presented herein should serve as a valuable reference for chemists working with this and related compounds.

References

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